

Application Note: Analytical Characterization of Dimethyl Pyrimidine-2,5-dicarboxylate

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Compound of Interest

Compound Name: *Dimethyl pyrimidine-2,5-dicarboxylate*

CAS No.: *115600-17-4*

Cat. No.: *B2665253*

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Introduction & Compound Profile

Dimethyl pyrimidine-2,5-dicarboxylate (CAS: 54250-93-2 / 115600-17-4) is a symmetrical pyrimidine derivative characterized by ester functionalities at the C2 and C5 positions.^{[1][2]} Its electron-deficient heteroaromatic core makes it a reactive intermediate for nucleophilic substitutions and cyclization reactions, but also renders it susceptible to specific degradation pathways, such as base-catalyzed hydrolysis.^[2]

Chemical Identity

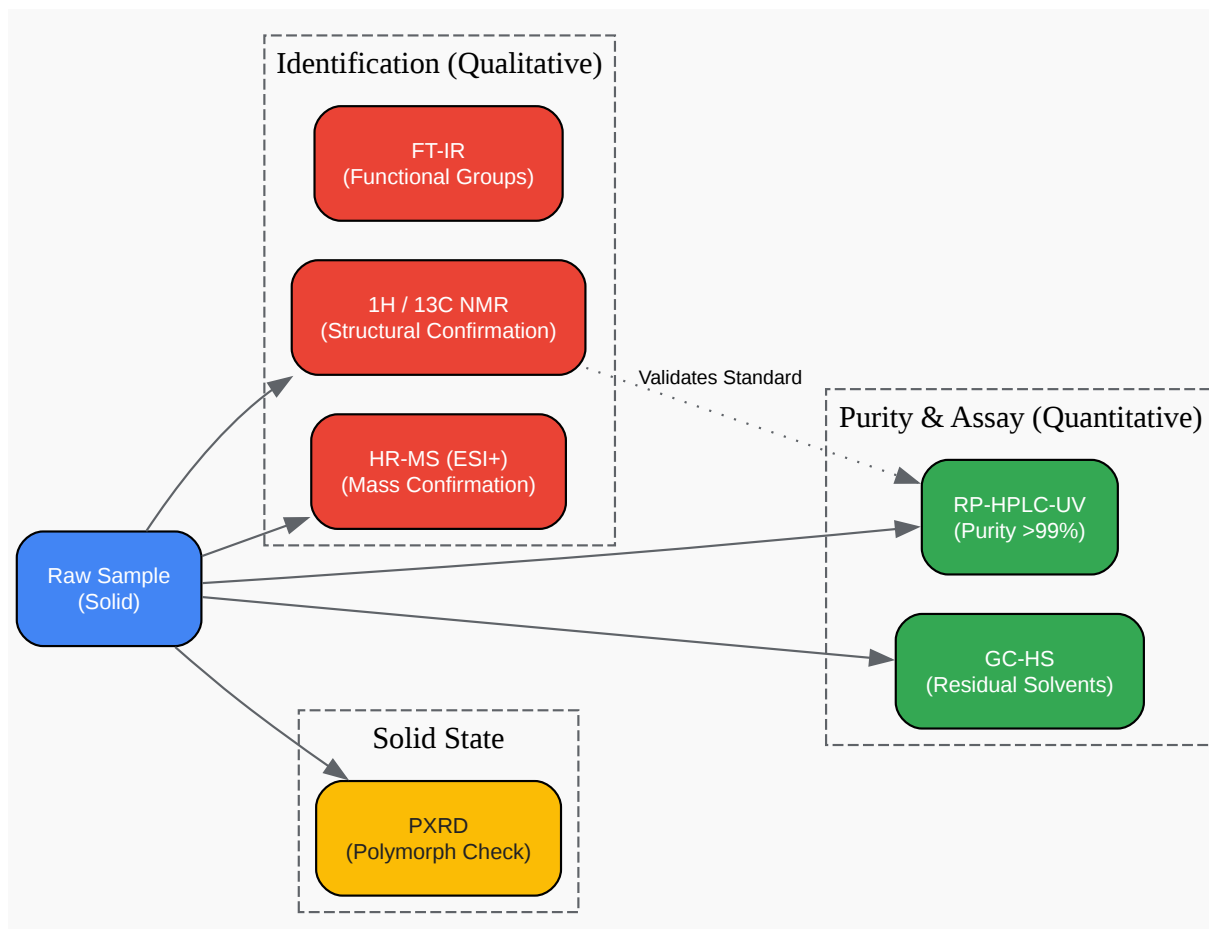
Property	Specification
IUPAC Name	Dimethyl pyrimidine-2,5-dicarboxylate
Formula	
Molecular Weight	196.16 g/mol
Structure	Pyrimidine ring substituted with methyl esters at positions 2 and 5. [1] [2] [3] [4]
Symmetry	symmetry axis passes through C2 and C5. [1] [2] H4 and H6 protons are chemically equivalent. [1]
LogP (Predicted)	~0.2 – 0.6 (Moderate polarity, amenable to RP-HPLC)

Critical Quality Attributes (CQAs)

- Regio-purity: Ensuring the esters are strictly at 2,5 positions (vs. 2,4 or 4,6 isomers from non-selective synthesis).
- Hydrolysis Degradants: Monomethyl esters (Acid-Ester impurities) formed by moisture exposure.[\[1\]](#)[\[2\]](#)
- Residual Solvents: Methanol (from esterification) or chlorinated solvents (from synthesis).[\[1\]](#)

Analytical Workflow Strategy

The characterization strategy integrates spectroscopic identification with quantitative chromatographic assays.



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Figure 1: Integrated analytical workflow for structural confirmation and purity assessment.

Protocol 1: Structural Identification (NMR & MS)[1] [2][5]

A. Nuclear Magnetic Resonance (^1H NMR)

Due to the symmetry of the molecule, the NMR spectrum is deceptively simple but highly diagnostic.[1]

- Instrument: 400 MHz or higher.

- Solvent:

(preferred) or

(if solubility is an issue).^{[1][2]}

- Concentration: ~10 mg in 0.6 mL.

Expected Chemical Shifts (

): | Proton Environment | Multiplicity | Integration | Shift (

ppm) | Mechanistic Insight | | :--- | :--- | :--- | :--- | :--- | | Py-H4, H6 | Singlet | 2H | 9.30 – 9.50 | Highly deshielded due to proximity to ring nitrogens and electron-withdrawing esters.^{[1][2]} | | C2-COOC

| Singlet | 3H | 4.05 – 4.15 | Ester methyl flanked by two nitrogens (C2 position) is more deshielded.^{[1][2]} | | C5-COOC

| Singlet | 3H | 3.95 – 4.05 | Ester methyl at C5 is less deshielded than C2.^{[1][2]} |

Note: If H4 and H6 appear as a doublet or multiple signals, this indicates a loss of symmetry (e.g., regioisomer contamination).^[1]

B. Mass Spectrometry (LC-MS)^{[1][2][3][5]}

- Ionization: Electrospray Ionization (ESI), Positive Mode.^[1]

- Target Ion:

.^[1]

- Adducts: Sodium adduct

is common for diesters.^[1]

Protocol 2: Purity Assay by RP-HPLC

This method separates the diester from potential mono-acid hydrolysis products and starting materials.^[2]

Chromatographic Conditions

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or equivalent.[1]
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains acidic pH to suppress silanol activity and keep acids protonated).[1]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV at 254 nm (Primary, pyrimidine) and 220 nm (Secondary).[1]
- Injection Volume: 5 μ L.

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
2.0	5	Isocratic Hold (Elute polar salts)
12.0	95	Linear Gradient
15.0	95	Wash
15.1	5	Re-equilibration
20.0	5	End

System Suitability Criteria

- Retention Time (): The diester should elute between 6–9 minutes.

- Tailing Factor (

):

.[\[1\]](#)

- Resolution (

):

between the main peak and any hydrolysis impurity (Mono-methyl ester usually elutes earlier).[\[1\]](#)

Protocol 3: Residual Solvents (GC-Headspace)

Since the synthesis likely involves methanol (esterification) or chlorinated solvents, a generic USP <467> approach is recommended.[\[1\]](#)[\[2\]](#)

- Column: DB-624 (30 m x 0.32 mm x 1.8 μ m).[\[1\]](#)[\[2\]](#)
- Carrier Gas: Nitrogen or Helium (Flow ~1.5 mL/min).[\[1\]](#)
- Oven Program: 40°C (hold 5 min)

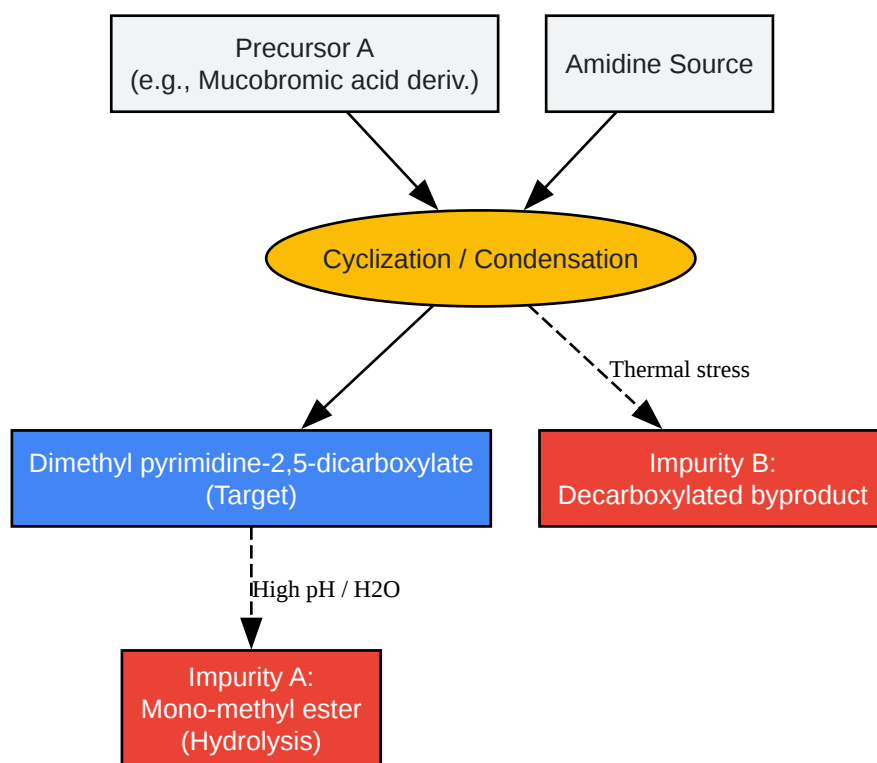
Ramp 10°C/min

240°C.

- Headspace Conditions:
 - Incubation: 80°C for 20 mins.
 - Solvent: DMSO or DMAc (The diester is soluble and stable at this temp).[\[1\]](#)

Synthesis & Impurity Logic (Mechanistic Insight)

Understanding the origin of the molecule allows for targeted impurity analysis.[\[1\]](#) The compound is often synthesized via the condensation of a C3 fragment with an amidine or by oxidizing methyl groups on a pyrimidine ring.



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Figure 2: Potential impurity origins based on synthetic pathways.[1][2]

References

- Vertex Pharmaceuticals. (2010).[1] Modeling, Synthesis and Biological Evaluation of Potential Retinoid-X-Receptor (RXR) Selective Agonists. [Link](#) (Describes saponification and handling of **dimethyl pyrimidine-2,5-dicarboxylate** analogs).[1][2]
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- PubChem.**Dimethyl pyrimidine-2,5-dicarboxylate** (Compound Summary). [Link](#) (Physical properties and identifiers).
- MDPI. (2023).[1] Catalyzed Methods to Synthesize Pyrimidine and Related Heterocyclic Compounds. [Link](#) (Review of pyrimidine ring construction).[1]

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Sources

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- 3. echemi.com [echemi.com]
- 4. 2,5-Dimethylpyrimidine | C₆H₈N₂ | CID 535856 - PubChem [pubchem.ncbi.nlm.nih.gov]
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